

CMD178 Mixer Technical Support Center: Reducing Spurious Signals

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Compound of Interest

Compound Name: CMD178

Cat. No.: B12422540

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This technical support center provides researchers, scientists, and drug development professionals with guidance on troubleshooting and reducing spurious signals when using the **CMD178** mixer in their experiments.

Frequently Asked Questions (FAQs)

Q1: What are spurious signals and why are they a concern with the **CMD178** mixer?

A1: Spurious signals, or "spurs," are unwanted frequencies generated at the output of a mixer in addition to the desired intermediate frequency (IF).[1][2] In the context of the **CMD178**, a double-balanced mixer operating from 11 to 21 GHz, these can arise from the inherent non-linear nature of the mixing process, where harmonics of the local oscillator (LO) and radio frequency (RF) inputs mix to create a variety of intermodulation products.[2][3][4] These spurious signals can interfere with the desired measurement, mask low-level signals of interest, and lead to erroneous data interpretation in sensitive applications like satellite communications and electronic warfare systems.[1][3]

Q2: What are the most common causes of spurious signals when using the **CMD178**?

A2: The primary causes of spurious signals with the **CMD178**, as with most double-balanced mixers, include:

- **Incorrect LO Drive Level:** The **CMD178** is specified for an LO drive level as low as +9 dBm, with a typical operating level of +13 dBm.[3][4][5] Operating outside this range can lead to

increased spurious products.

- **Harmonics in Input Signals:** Harmonics present in the RF or LO input signals can mix and generate difficult-to-filter spurious products within the IF band.[1]
- **Improper Impedance Matching:** Mismatches at the RF, LO, or IF ports can cause reflections, which can re-enter the mixer and contribute to spurious generation.
- **Leakage:** Insufficient isolation between the LO, RF, and IF ports can lead to signal leakage and the generation of unwanted mixing products. The **CMD178** features high isolation (typically 45 dB for LO-RF and LO-IF) to minimize this, but external layout and filtering are still critical.[3][4][5]

Q3: How can I predict the frequencies of potential spurious signals?

A3: Spurious frequencies can be predicted using the following general formula:

$$f_{\text{Spur}} = m * f_{\text{LO}} \pm n * f_{\text{RF}}$$

where f_{LO} is the local oscillator frequency, f_{RF} is the radio frequency, and m and n are integers representing the harmonics of the LO and RF signals, respectively. By calculating the potential frequencies for various integer values of m and n , you can create a "spur chart" to identify which spurious products may fall within your IF bandwidth.[2]

Troubleshooting Guide

This guide provides a systematic approach to identifying and mitigating spurious signals in your experimental setup using the **CMD178** mixer.

Step 1: Verify Operating Conditions

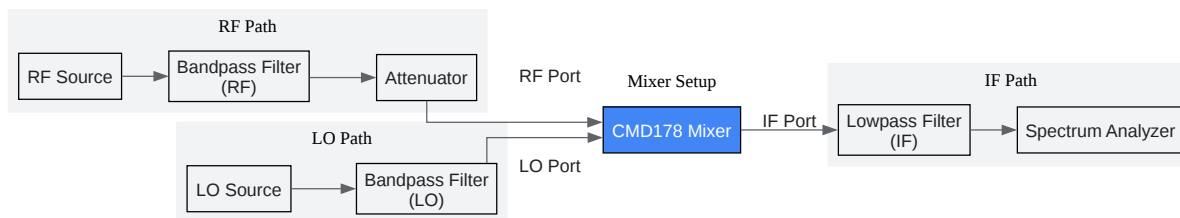
Ensure the **CMD178** is operating within its specified parameters.

Parameter	Recommended Value	Unit
RF & LO Frequency Range	11 - 21	GHz
IF Frequency Range	DC - 6	GHz
LO Drive Level	+9 to +13 (Typical +13)	dBm
RF / IF Input Power	< +22	dBm

Data sourced from the **CMD178** datasheet.[3][4][5]

Step 2: Characterize the Spurious Signals

Use a spectrum analyzer to identify the frequency and power level of the spurious signals. A proper test setup is crucial for accurate measurement.[1]

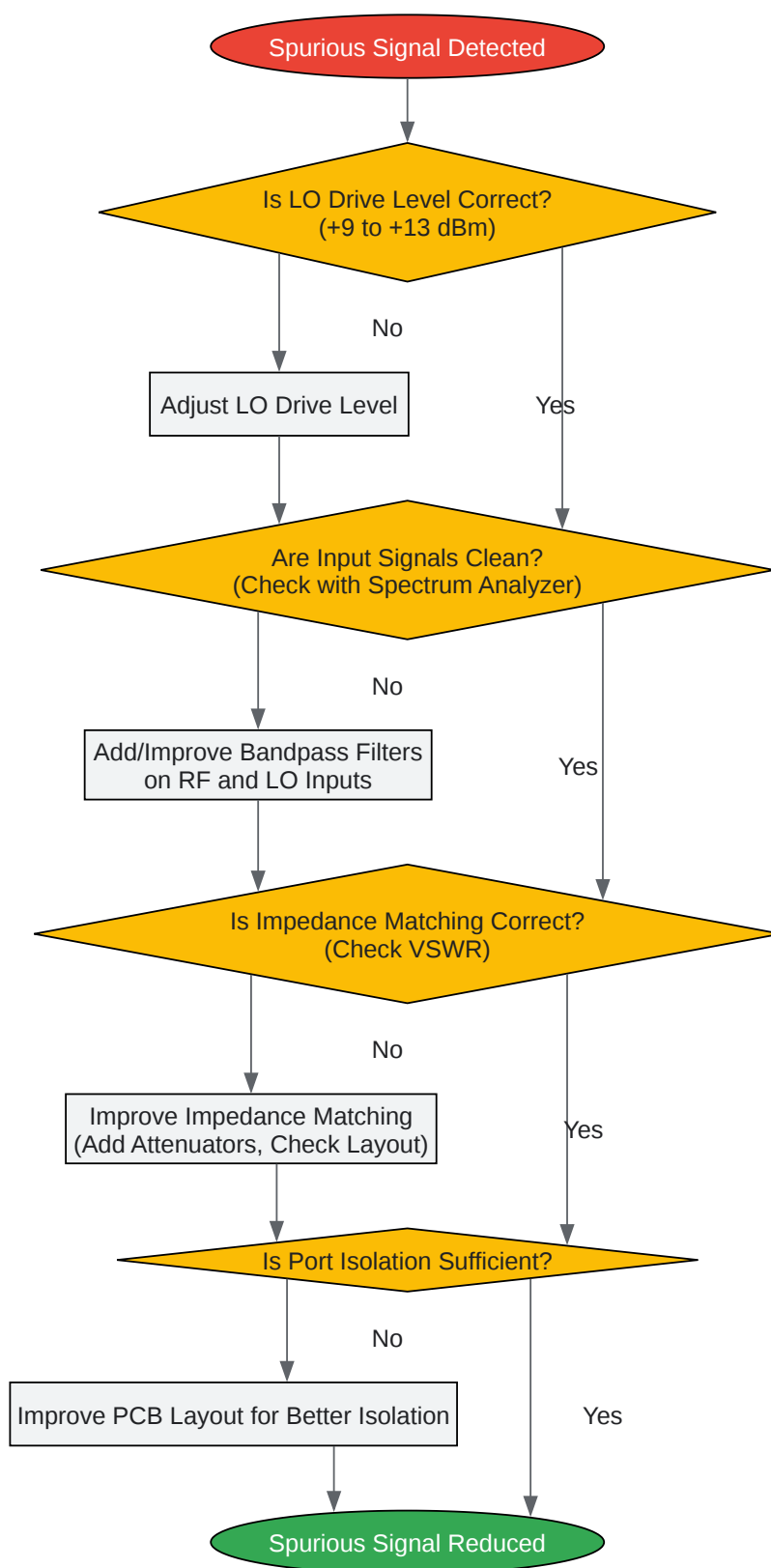


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Experimental setup for spurious signal measurement.

Step 3: Isolate the Source of the Spurious Signals

Follow this logical workflow to pinpoint the cause of the spurious signals.



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Troubleshooting workflow for spurious signals.

Detailed Experimental Protocols

Protocol 1: Verifying Input Signal Purity

- Objective: To ensure the RF and LO input signals are free from significant harmonic content.
- Methodology:
 - Connect the output of the RF signal generator directly to a spectrum analyzer.
 - Set the spectrum analyzer to a wide frequency span to observe the fundamental frequency and its harmonics.
 - Measure the power level of the fundamental and the second and third harmonics. The harmonics should ideally be at least 40-50 dBc (decibels below the carrier).
 - Repeat the measurement for the LO signal generator.
 - If significant harmonics are present, insert a high-quality bandpass filter between the signal source and the **CMD178** mixer.[\[1\]](#)

Protocol 2: Optimizing LO Drive Level

- Objective: To find the optimal LO drive level that minimizes spurious products while maintaining acceptable conversion loss.
- Methodology:
 - Set up the experiment as shown in the "Experimental setup for spurious signal measurement" diagram.
 - Start with the LO drive level at the lower end of the recommended range (e.g., +9 dBm).
 - Observe the power level of the desired IF signal and the most prominent spurious signal on the spectrum analyzer.
 - Gradually increase the LO drive level in small increments (e.g., 0.5 dBm) up to the maximum recommended level (+13 dBm).

- Record the power levels of the IF and spurious signals at each step.
- Plot the conversion loss and the spurious signal level as a function of the LO drive power.
- Select the LO drive level that provides the best compromise between low conversion loss and low spurious signal levels.

Protocol 3: Assessing Port-to-Port Isolation

- Objective: To verify that the experimental setup maintains the high isolation characteristics of the **CMD178**.
- Methodology:
 - To measure LO to RF isolation, connect the LO source to the LO port and a spectrum analyzer to the RF port. Terminate the IF port with a 50-ohm load.
 - Measure the power of the LO signal leaking to the RF port. The difference between the input LO power and the measured leakage power is the LO-to-RF isolation in dB.
 - Similarly, measure the LO-to-IF isolation by connecting the spectrum analyzer to the IF port and terminating the RF port.
 - If the measured isolation is significantly lower than the datasheet values (e.g., < 30 dB), it may indicate issues with the PCB layout, such as insufficient grounding or coupling between signal lines.

By following these guidelines and protocols, researchers can effectively troubleshoot and mitigate spurious signals, ensuring the integrity and accuracy of their experimental results with the **CMD178** mixer.

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